

4-Vinylbenzoic acid melting point and solubility

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Compound of Interest

Compound Name: 4-Vinylbenzoic acid

Cat. No.: B014748

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An In-depth Technical Guide to the Melting Point and Solubility of **4-Vinylbenzoic Acid**

Introduction

4-Vinylbenzoic acid (4-VBA), also known as 4-carboxystyrene, is a versatile organic compound with the chemical formula $C_9H_8O_2$.^{[1][2]} It possesses both a vinyl group and a carboxylic acid functional group, making it a valuable monomer in the synthesis of various polymers and functional materials.^[2] Its properties are of significant interest in fields such as polymer chemistry, materials science, and drug development, where it serves as an important intermediate in organic synthesis.^{[3][4]} This guide provides a comprehensive overview of the melting point and solubility of **4-Vinylbenzoic acid**, including experimental protocols for their determination.

Physicochemical Properties of 4-Vinylbenzoic Acid

A summary of the key physicochemical properties of **4-Vinylbenzoic acid** is presented below.

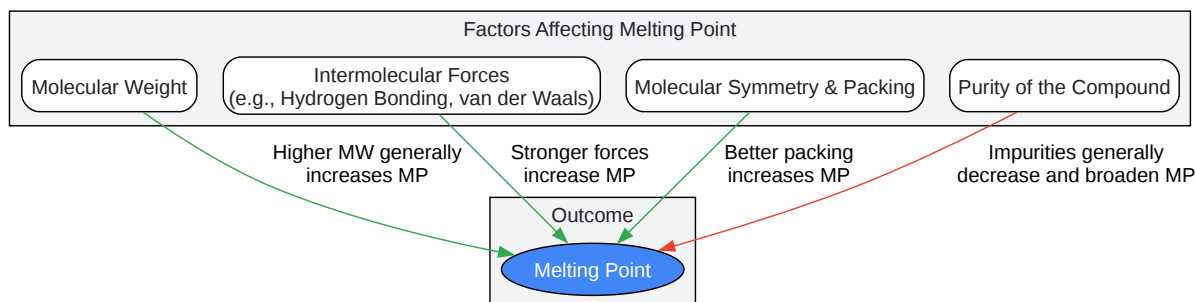
Property	Value	Reference
CAS Number	1075-49-6	[1][3]
Molecular Formula	C ₉ H ₈ O ₂	[1][3]
Molecular Weight	148.16 g/mol	[1][3]
Appearance	White to light yellow powder or crystalline solid	[5]
Melting Point	141-144 °C	[1][3][5]
Boiling Point	~228.74 °C (rough estimate)	[3][5]
Density	~1.30 g/cm ³	[3][6]
pKa	4.24 ± 0.10 (Predicted)	[3][5]

Melting Point of 4-Vinylbenzoic Acid

The melting point of a pure crystalline solid is a characteristic physical property that is indicative of its identity and purity. For **4-Vinylbenzoic acid**, the reported melting point is consistently in the range of 141-144 °C.[1][3][5] Specifically, different sources report ranges of 141-142°C[1], 142-144°C[3][5], and a single point of 142°C[6]. The presence of impurities will typically lower the melting point and broaden the melting range.[7]

Factors Influencing Melting Point

The melting point of an organic compound is influenced by several factors. A diagram illustrating these relationships is provided below.



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Caption: Logical relationship between factors influencing a compound's melting point.

Solubility Profile of 4-Vinylbenzoic Acid

The solubility of **4-Vinylbenzoic acid** is dictated by its molecular structure, which contains both a nonpolar vinylbenzene moiety and a polar carboxylic acid group.

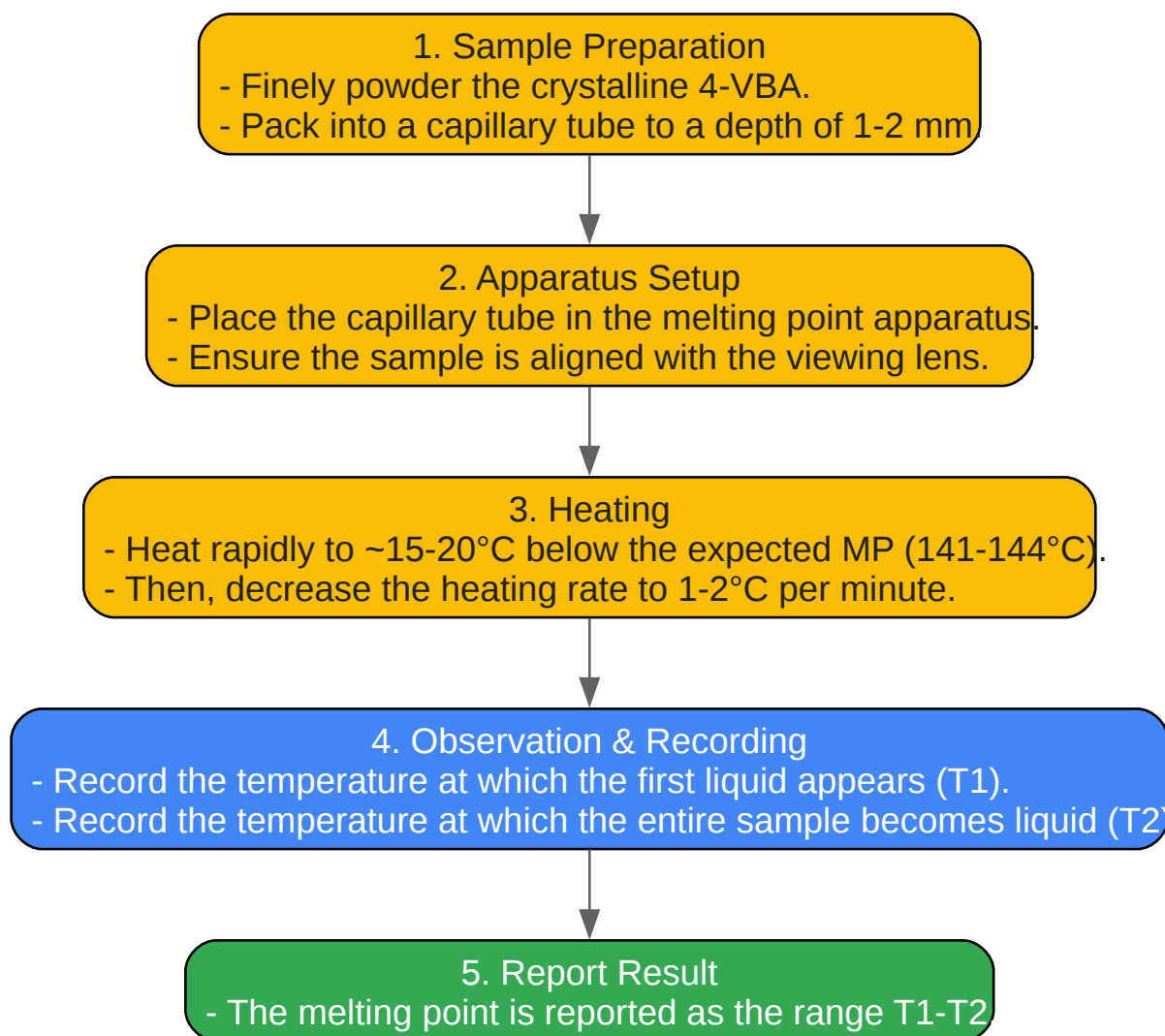
- Soluble in: Dichloromethane[1][2][3][4][5][8][9], Methanol[1][2][3][4][5][8][9][10], Dimethyl sulfoxide (DMSO)[11], and N,N-Dimethylformamide (DMF).[11]
- Sparingly soluble in: Water.[2]
- Precipitates from: Water and hexanes.[11]

The carboxylic acid group allows for solubility in polar organic solvents like methanol, while the aromatic ring and vinyl group contribute to its solubility in less polar solvents like dichloromethane. Its limited solubility in water is expected for a molecule with a significant nonpolar component.

Experimental Protocols

Determination of Melting Point (Capillary Method)

This protocol describes the standard procedure for determining the melting point of a solid organic compound like **4-Vinylbenzoic acid** using a capillary tube and a melting point apparatus.



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Caption: Experimental workflow for melting point determination by the capillary method.

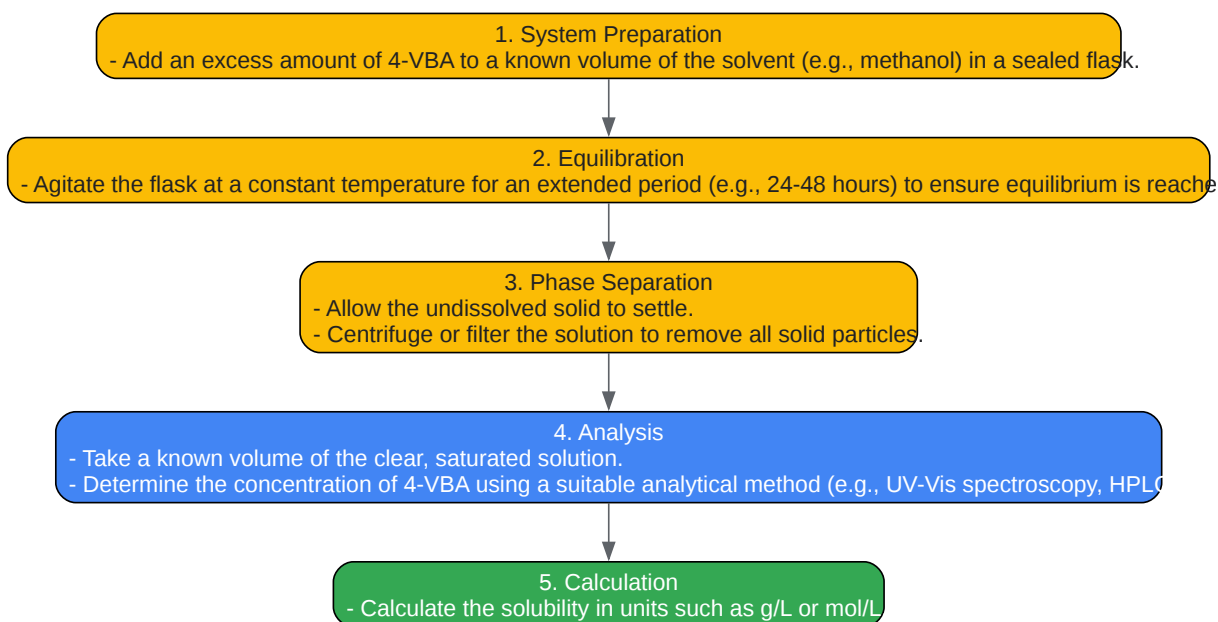
Methodology:

- **Sample Preparation:** A small amount of dry **4-Vinylbenzoic acid** is finely powdered. The open end of a capillary tube is pushed into the powder and tapped gently to pack the solid into the closed end to a height of 1-2 mm.^{[7][12]}

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, attached to a thermometer with the bulb aligned with the sample.^{[7][12]}
- **Heating:** The apparatus is heated. Initially, a rapid heating rate can be used to approach the expected melting point. When the temperature is about 15-20°C below the literature value, the heating rate should be slowed to 1-2°C per minute to ensure thermal equilibrium.^[12]
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the range.
- **Purity Assessment:** A sharp melting range (e.g., 1-2°C) is indicative of a pure compound, while a broad range suggests the presence of impurities.^[7]

Determination of Solubility (Shake-Flask Method)

This protocol outlines a general procedure for determining the solubility of a compound in a specific solvent.



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